

3-Methyl-2-thiophenecarboxaldehyde molecular weight and formula

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Compound of Interest

Compound Name: 3-Methyl-2-thiophenecarboxaldehyde

Cat. No.: B051414

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Technical Data Sheet: 3-Methyl-2-thiophenecarboxaldehyde

Audience: Researchers, scientists, and drug development professionals.

This document provides the core physicochemical properties of **3-Methyl-2-thiophenecarboxaldehyde**, a heterocyclic aromatic aldehyde. Due to the specific nature of the inquiry, this guide focuses on the fundamental molecular characteristics of the compound. Experimental protocols and biological pathway diagrams are not applicable to this topic.

Molecular Identity and Properties

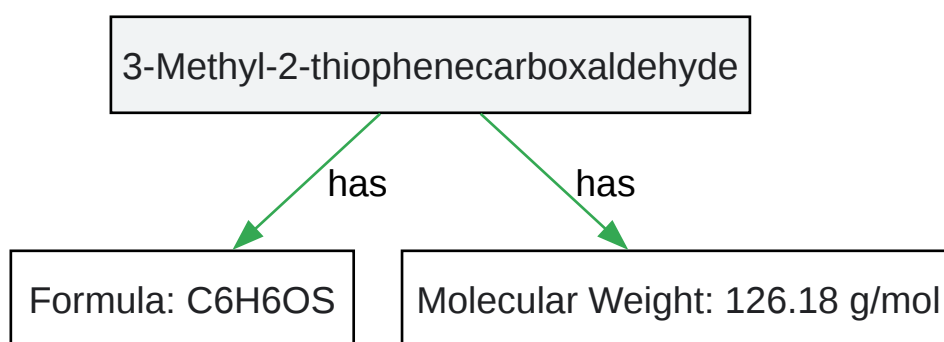
3-Methyl-2-thiophenecarboxaldehyde is an organic compound featuring a thiophene ring substituted with a methyl group at the 3-position and a formyl (carboxaldehyde) group at the 2-position.

A summary of its key molecular data is presented below.

Identifier	Value	Source
Chemical Formula	C6H6OS	[1][2]
Molecular Weight	126.18 g/mol	[2][3][4]
CAS Registry Number	5834-16-2	[1][5]

Structural Information

To provide a logical representation of the compound's identity, the following diagram illustrates the relationship between its common name, formula, and molecular weight.



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Caption: Relationship between compound name, formula, and molecular weight.

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References

- 1. 3-METHYL-2-THIOPHENECARBOXALDEHYDE | VSNCHEM [vsncchem.com]
- 2. 3-Methyl-2-thiophenecarboxaldehyde | C6H6OS | CID 79911 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 3. 3-メチル-2-チオフェンカルボキシアルデヒド 90%, technical grade | Sigma-Aldrich [sigmaaldrich.com]
- 4. 3-Methyl-2-thiophenecarboxaldehyde 90 , technical grade 5834-16-2 [sigmaaldrich.com]
- 5. 3-Methylthiophene-2-carboxaldehyde, tech. 85% | Fisher Scientific [fishersci.ca]
- To cite this document: BenchChem. [3-Methyl-2-thiophenecarboxaldehyde molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b051414#3-methyl-2-thiophenecarboxaldehyde-molecular-weight-and-formula]

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